

# Refractive Index of Magnesium Fluoride (MgF<sub>2</sub>): A Technical Guide

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## Compound of Interest

Compound Name: Magnesium;fluoride

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This technical guide provides a comprehensive overview of the refractive index of magnesium fluoride (MgF<sub>2</sub>), a critical optical material utilized in a wide array of scientific and industrial applications. This document presents quantitative data on the refractive index at various wavelengths, details the experimental methodology for its measurement, and visualizes the dispersive properties of the material.

## Core Optical Properties of Magnesium Fluoride

Magnesium fluoride is a crystalline solid known for its excellent optical properties, including a wide transparency range from the deep ultraviolet (DUV) to the mid-infrared (mid-IR) spectrum (0.11 μm to 7.5 μm).[1] It is a positive uniaxial crystal, meaning it exhibits birefringence, with two distinct refractive indices: the ordinary refractive index ( $n_o$ ) and the extraordinary refractive index ( $n_e$ ).[1][2] This property makes MgF<sub>2</sub> a suitable material for polarizing optics, such as waveplates and polarizers.[1][2]

## Refractive Index Data

The refractive index of single-crystal MgF<sub>2</sub> has been precisely measured across a broad spectral range. The following tables summarize the refractive index for both the ordinary and extraordinary rays at various wavelengths. The data presented was measured at approximately 19°C.[1][3][4]

**Table 1: Refractive Index of MgF<sub>2</sub> (Ordinary Ray, n<sub>o</sub>)**

Wavelength (μm)	Refractive Index (n <sub>o</sub> )
0.20	1.4231
0.30	1.393
0.40	1.384
0.50	1.379
0.60	1.377
0.70	1.376
1.00	1.373
2.00	1.368
3.00	1.360
4.00	1.349
5.00	1.335
6.00	1.318
7.00	1.298

**Table 2: Refractive Index of MgF<sub>2</sub> (Extraordinary Ray, n<sub>e</sub>)**

Wavelength ( $\mu\text{m}$ )	Refractive Index ( $n_e$ )
0.20	1.4367
0.30	1.405
0.40	1.396
0.50	1.391
0.60	1.389
0.70	1.388
1.00	1.385
2.00	1.379
3.00	1.370
4.00	1.359
5.00	1.346
6.00	1.330
7.00	1.312

## Experimental Protocol: Minimum Deviation Method

The refractive index data presented in this guide was determined using the method of minimum deviation with a precision spectrometer.<sup>[1][3][4]</sup> This is a well-established and highly accurate technique for measuring the refractive index of prismatic samples.

### Principle

When a beam of light passes through a prism, it is dispersed into its constituent wavelengths. For a given wavelength, there is a specific angle of incidence for which the deviation angle of the transmitted light is at a minimum. This angle is known as the angle of minimum deviation. The refractive index of the prism material at that wavelength can be calculated from this angle and the apex angle of the prism.

## Experimental Setup and Procedure

- **Sample Preparation:** A prismatic sample of single-crystal  $\text{MgF}_2$  is required. The prism is cut and polished with a known apex angle. For birefringent materials like  $\text{MgF}_2$ , the crystallographic orientation of the prism is critical to isolate the ordinary and extraordinary rays. Typically, the optic axis is oriented perpendicular to the triangular faces of the prism.[1]
- **Instrumentation:** A high-precision spectrometer is used. This instrument consists of a collimator to produce a parallel beam of light, a turntable to mount the prism, and a telescope to observe the deviated light. The spectrometer is equipped with a goniometer to accurately measure angles.[3]
- **Light Sources:** A variety of spectral lamps (e.g., mercury, cadmium, helium) are used to produce monochromatic light at specific wavelengths across the desired spectral range.[1][4]
- **Measurement of the Apex Angle (A):** The apex angle of the prism is precisely measured using the spectrometer.
- **Measurement of the Angle of Minimum Deviation ( $\delta_{\text{min}}$ ):**
  - The prism is placed on the spectrometer table, and monochromatic light from the source is passed through the collimator and onto one of the prism faces.
  - The telescope is used to observe the emergent light.
  - The prism table is rotated until the angle of deviation of the spectral line is at a minimum. This position is identified by observing the point where the spectral line reverses its direction of movement as the prism is rotated.
  - The angle of minimum deviation is then measured for each spectral line (wavelength).
  - For a birefringent material like  $\text{MgF}_2$ , this measurement is performed for both the ordinary and extraordinary rays. This is often achieved by using a polarizer to separate the two polarization states.[4]
- **Calculation of Refractive Index (n):** The refractive index is calculated using the following formula:

$$n = [\sin((A + \delta_{\min})/2)] / [\sin(A/2)]$$

where:

- $n$  is the refractive index
- $A$  is the apex angle of the prism
- $\delta_{\min}$  is the angle of minimum deviation

## Sellmeier Dispersion Formula

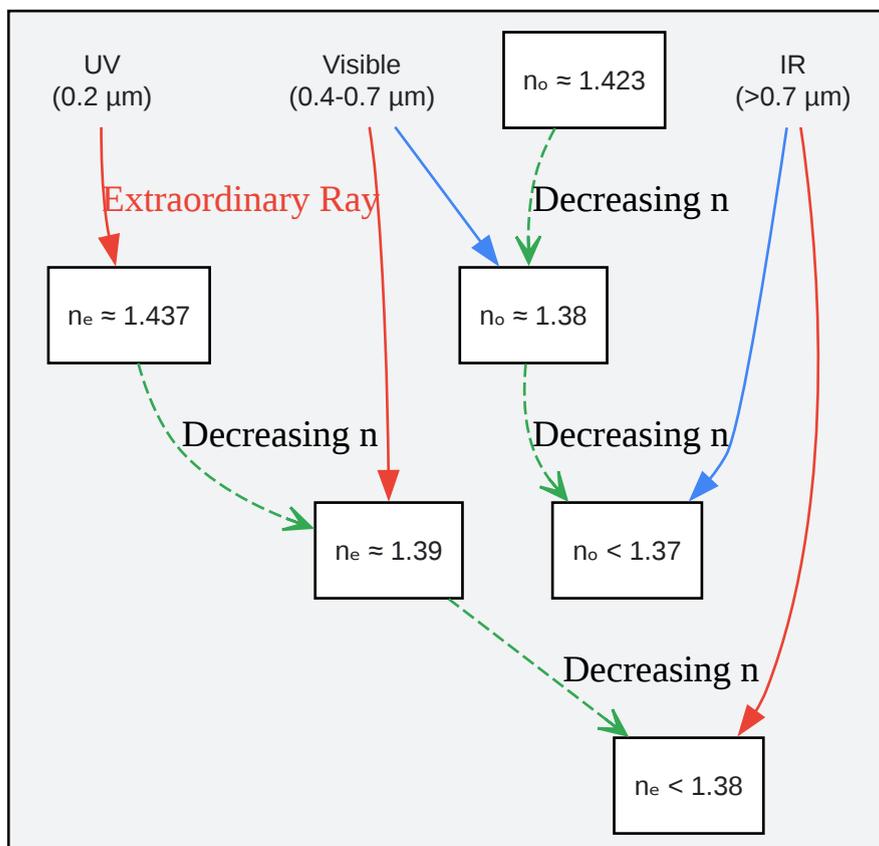
The relationship between the refractive index and wavelength can be accurately described by the Sellmeier equation. This empirical formula is crucial for interpolating the refractive index at wavelengths where experimental data is not available. The general form of the Sellmeier equation is:

$$n^2(\lambda) - 1 = \sum_i [B_i \lambda^2 / (\lambda^2 - C_i)]$$

where  $B_i$  and  $C_i$  are the experimentally determined Sellmeier coefficients.

## Visualization of Dispersion

The following diagram illustrates the relationship between the refractive index of magnesium fluoride and the wavelength of light for both the ordinary and extraordinary rays. This phenomenon, where the refractive index varies with wavelength, is known as dispersion.

Dispersion of Magnesium Fluoride ( $\text{MgF}_2$ )

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Caption: Dispersion curves for ordinary and extraordinary rays in  $\text{MgF}_2$ .

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